

Squarylium dye III solubility organic solvents

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Compound Focus: Squarylium dye III

CAS No.: 43134-09-4

Cat. No.: S3713185

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Chemical Identity & Key Properties

The core identifier and a key property for **Squarylium dye III** are listed in the table below.

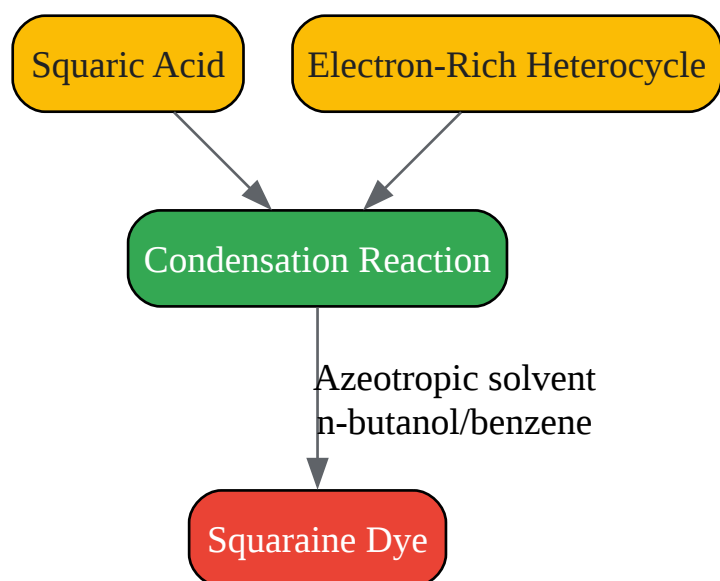
Property	Description
CAS Registry Number	43134-09-4 [1]
Confirmed Solvent	Dichloromethane (soluble) [1] [2]

Spectral data confirms this dye is soluble in dichloromethane, with an absorption maximum at **627.25 nm** and a high molar extinction coefficient ($\epsilon = 309,000 \text{ M}^{-1}\text{cm}^{-1}$) in this solvent [1]. It also exhibits strong fluorescence with a quantum yield of **0.65** [1].

Synthesis and General Solubility Context

While a specific protocol for **Squarylium dye III** is not detailed, the general synthesis for this class of dyes is well-established.

General Synthesis Workflow for Squaraine Dyes



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Synthesis via condensation of squaric acid and electron-rich compounds [3]

This synthesis typically involves condensing one equivalent of squaric acid (or a derivative) with two equivalents of an electron-rich aromatic or heterocyclic compound in an azeotropic solvent system like a mixture of n-butanol and benzene [3] [4]. Quaternary salts of heterocyclic methylene bases, such as 2-methylbenzothiazole or 2,3,3-trimethylindolenine, are commonly used as the electron-rich components [4].

Regarding solubility, a common challenge with many squarylium dyes is that they are **sparingly soluble in most common solvents** [3]. A key strategy to improve solubility is chemical modification, such as incorporating solubilizing groups like *tert-butyl* or hydroxyalkyl chains onto the dye molecule [3] [4].

Research Recommendations

- **Solubility Profiling:** You can experimentally determine the solubility of **Squarylium dye III** in various organic solvents (e.g., chloroform, ethanol, DMSO, acetone) by preparing saturated solutions and quantifying the dissolved dye using UV-Vis spectroscopy, referencing its known extinction coefficient [1] [4].
- **Solubility Enhancement:** If solubility is insufficient for your application, consider synthesizing analogues with solubility-promoting groups. Recent research demonstrates that incorporating **hydroxyalkyl chains** is an effective strategy for creating functionalizable squaraine dyes with retained optical properties [4].

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References

1. Squarylium dye III [photochemcad.com]
2. Squaraine dye [en.wikipedia.org]
3. Synthesis and characterization of novel squarylium dyes [sciencedirect.com]
4. Exploring the electronic structure of unsymmetrical squaraine ... [pubs.rsc.org]

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